

scientific motivation for a 100 TeV proton collider

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An in-depth technical guide on the scientific motivation for a 100 TeV proton collider, prepared for researchers, scientists, and drug development professionals.

Executive Summary

The Standard Model of particle physics, despite its remarkable success, leaves several fundamental questions unanswered, including the nature of dark matter, the origin of matter-antimatter asymmetry, and the hierarchy problem. The Large Hadron Collider (LHC) addressed some of these by discovering the Higgs boson, but has not yet revealed physics beyond the Standard Model.[1][2] A next-generation 100 TeV proton-proton collider, such as the proposed Future Circular Collider (FCC-hh), represents a transformative leap in energy and luminosity, providing the necessary power to probe these profound mysteries.[3][4][5] This machine would be both a "discovery machine" and a precision instrument.[6] Its primary scientific motivations are to perform high-precision studies of the Higgs boson, including the first direct measurement of its self-coupling, to conduct a comprehensive search for the particles that constitute dark matter, to explore new physics paradigms such as supersymmetry and extra dimensions at unprecedented mass scales, and to test the fundamental structure of the Standard Model at the highest achievable energies.[4][7][8][9] The technological advancements required for such a collider in areas like high-field magnets, detector technology, and large-scale data analysis will also drive innovation across numerous scientific and industrial domains.

Introduction: The Horizon Beyond the Standard Model

The Standard Model of particle physics is one of the most successful scientific theories ever conceived, describing the fundamental particles and their interactions with stunning accuracy. Its crowning achievement was the discovery of the Higgs boson at the LHC in 2012, confirming the mechanism by which elementary particles acquire mass.^{[10][11]} However, the Standard Model is incomplete. It does not account for gravity, the existence of dark matter which constitutes the vast majority of matter in the universe, the observed imbalance between matter and antimatter, or the masses of neutrinos.^{[4][7]} Furthermore, it suffers from a theoretical inconsistency known as the hierarchy problem: the mass of the Higgs boson is exquisitely sensitive to quantum corrections that should, in theory, make it orders of magnitude heavier.^[12]

The LHC has thoroughly explored the TeV scale, finding the Higgs boson but, so far, no other new particles.^{[2][10]} This has pushed the energy frontier for new physics to higher scales. A 100 TeV collider is the logical next step, increasing the center-of-mass energy by a factor of seven compared to the LHC, which will open up a new, uncharted territory for exploration and has the potential to revolutionize our understanding of the universe.^{[5][9]}

The 100 TeV Proton Collider: A New Frontier

The leading proposal for a next-generation proton-proton collider is the Future Circular Collider (FCC-hh), envisioned as the successor to the LHC at CERN.^{[3][4][7]} It would be housed in a new tunnel of approximately 100 kilometers in circumference and is designed to collide protons at a center-of-mass energy of 100 TeV.^{[3][5][13]} This leap in energy, combined with a significant increase in luminosity (the number of collisions per unit area per unit time), would dramatically enhance the production rates of known particles and the discovery reach for new, heavy particles.^[9]

Parameter	LHC (Run 2)	High-Luminosity LHC (HL-LHC)	100 TeV Collider (FCC-hh)
Center-of-Mass Energy (p-p)	13 TeV	14 TeV	100 TeV
Peak Luminosity (cm ⁻² s ⁻¹)	~2 x 10 ³⁴	5-7.5 x 10 ³⁴	up to 3 x 10 ³⁵
Integrated Luminosity (ab ⁻¹)	~0.15	3-4	~30
Higgs Bosons Produced (per year)	~Millions	~Tens of Millions	~Billions
Top Quarks Produced (per year)	~Hundreds of Millions	~Billions	~Trillions

Table 1: Comparison of key parameters for the LHC, its high-luminosity upgrade (HL-LHC), and a future 100 TeV proton collider like the FCC-hh. Data sourced from various CERN and FCC study documents.[\[5\]](#)[\[9\]](#)[\[14\]](#)

Core Scientific Objectives

The Higgs Boson: A Unique Window to New Physics

The discovery of the Higgs boson opened a new avenue of research.[\[13\]](#) While the LHC has begun to characterize its properties, a 100 TeV collider would be a true "Higgs factory," producing billions of Higgs bosons and allowing for ultra-precise measurements of its couplings to other particles.[\[9\]](#)[\[15\]](#) Deviations from the Standard Model predictions for these couplings would be a clear sign of new physics.

The most crucial and unique measurement for a 100 TeV collider is the determination of the Higgs boson's self-coupling. This is achieved by observing the rare process of Higgs pair production (di-Higgs). Measuring the self-coupling allows for the reconstruction of the Higgs potential, which is central to understanding the stability of the vacuum in our universe and the nature of the electroweak phase transition in the early universe.[\[6\]](#)[\[8\]](#)[\[16\]](#) A 100 TeV collider is the only proposed facility that can measure the Higgs self-coupling with the necessary precision (projected to be around 3-5%).[\[6\]](#)

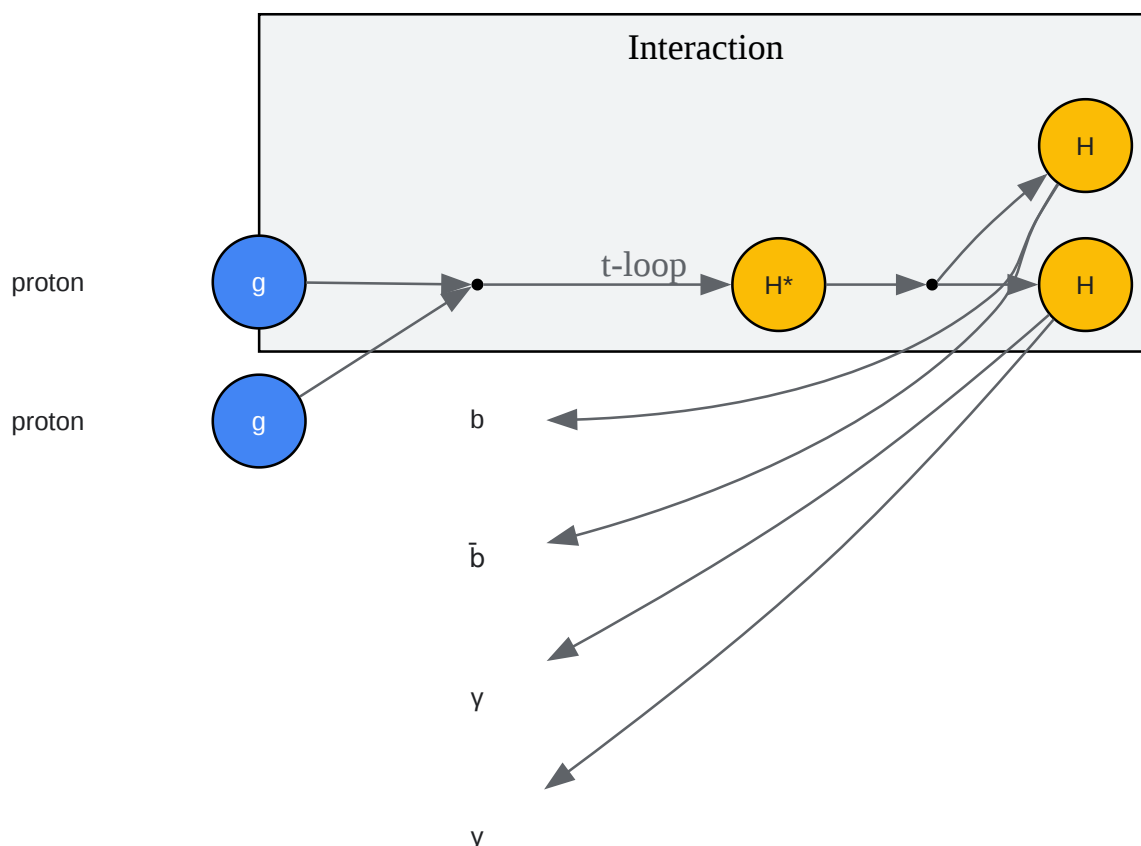
Higgs Coupling Measurement	HL-LHC Precision (%)	100 TeV Collider Precision (%)
$H \rightarrow \gamma\gamma$	~4	~0.5
$H \rightarrow WW$	~4	~0.5
$H \rightarrow ZZ$	~4	~0.5
$H \rightarrow bb$	~7	~1
$H \rightarrow \tau\tau$	~5	~0.7
$H \rightarrow \mu\mu$	~20	~1
Higgs Self-Coupling (HH)	~50	~3-5

Table 2: Projected precision for key Higgs boson coupling measurements at the High-Luminosity LHC and a 100 TeV collider. The dramatic improvement highlights the power of the future machine for precision physics.[\[6\]](#)[\[14\]](#)

The primary method to access the Higgs self-coupling is through the measurement of di-Higgs (HH) production.

- **Production:** At a proton collider, the dominant production mode is gluon-gluon fusion ($gg \rightarrow HH$). This process involves two types of Feynman diagrams: one where two gluons produce a virtual Higgs which then splits into two real Higgs bosons (the "triangle" diagram, sensitive to the self-coupling), and another set involving a top-quark loop (the "box" diagrams).
- **Decay Channels:** The two Higgs bosons decay almost instantaneously. The experiment must search for the decay products. Common channels include decays to two b-quarks and two photons (bb $\gamma\gamma$), four b-quarks (4b), or two b-quarks and two tau leptons (bb $\tau\tau$).
- **Reconstruction and Signal Extraction:** The experimental challenge is to reconstruct the decay products and distinguish the very rare di-Higgs signal from enormous backgrounds. This involves precise tracking of charged particles, calorimetric measurement of particle energies, and sophisticated algorithms to identify b-quark jets and photons.

- Measurement: By measuring the rate of di-Higgs events and comparing it to the Standard Model prediction, physicists can extract the value of the Higgs self-coupling.



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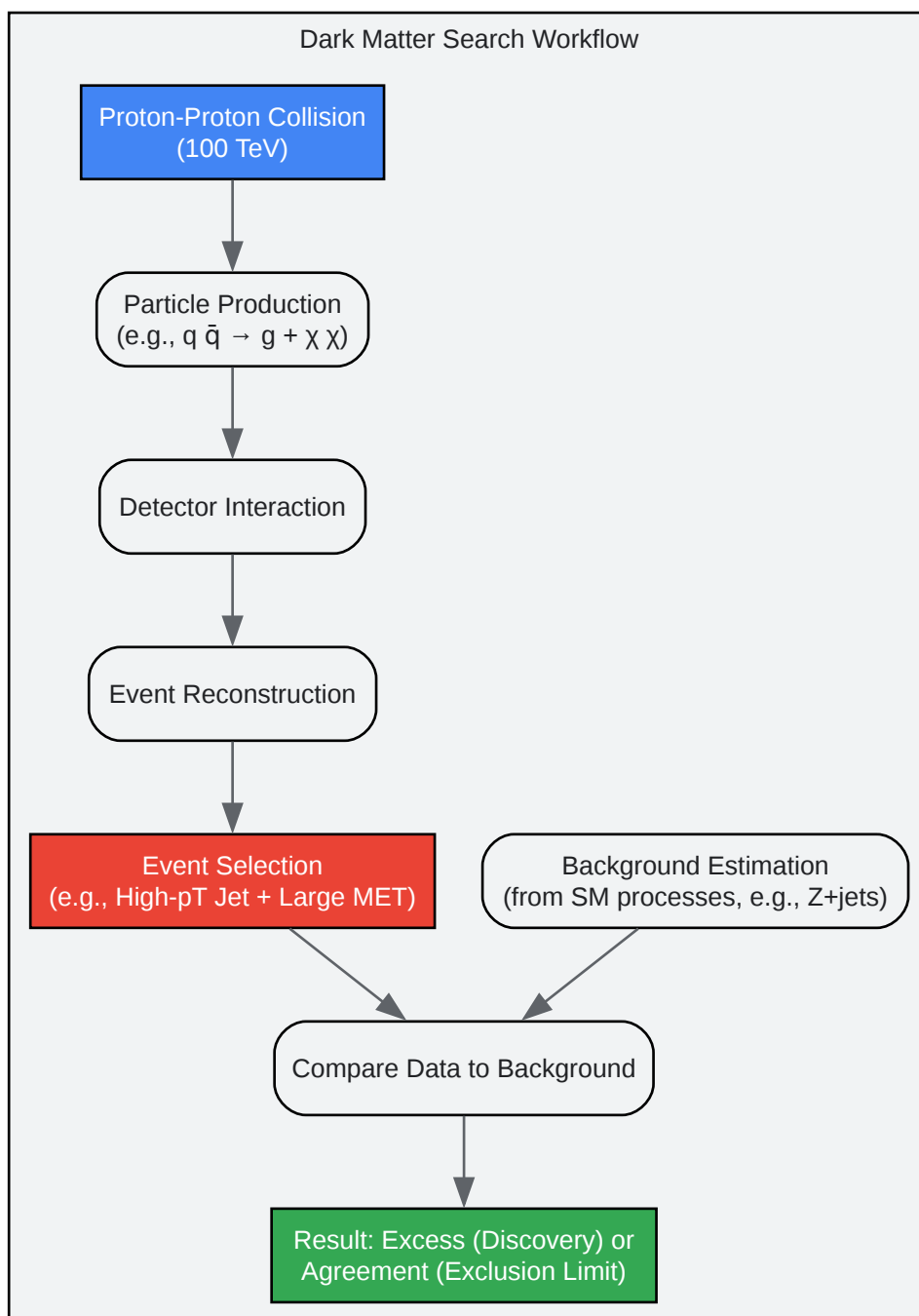
Diagram of gluon-fusion to di-Higgs (HH) production, decaying to bbyy.

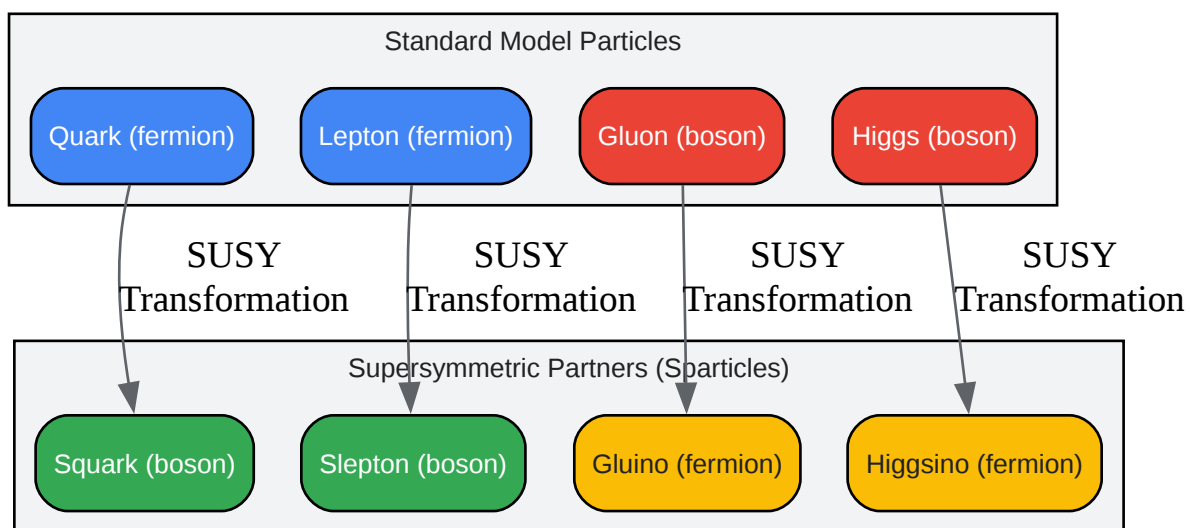
The Nature of Dark Matter

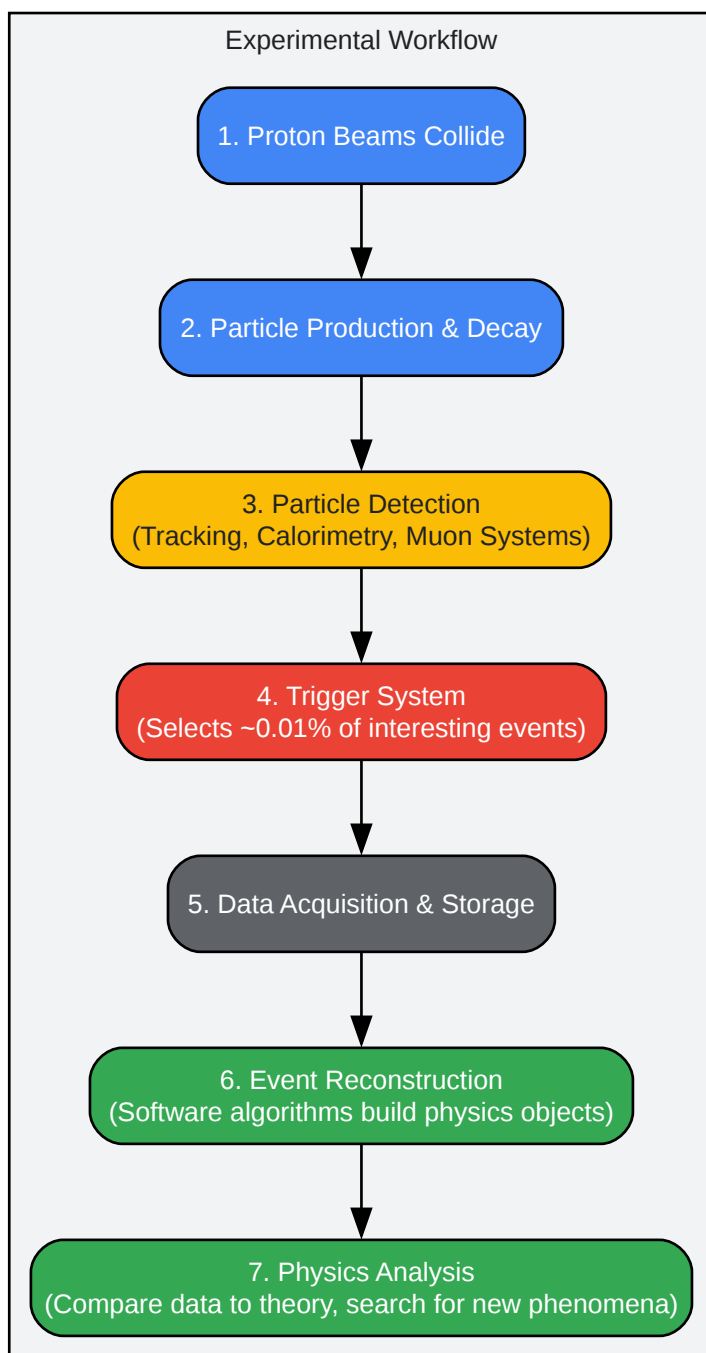
The identity of dark matter is one of the most significant puzzles in modern physics.[17] A leading hypothesis is that dark matter consists of Weakly Interacting Massive Particles (WIMPs).[8] These particles, if they exist, could be produced in high-energy collisions at a 100 TeV collider. The unprecedented energy of the collider would allow it to probe the entire mass range where WIMPs are expected to exist as thermal relics from the early universe, providing a definitive test of this paradigm.[6][16]

Since dark matter particles do not interact with the detector, their production can only be inferred by detecting an imbalance in the energy and momentum of the visible particles produced in a collision.

- **Production:** A pair of dark matter particles ($\chi\chi$) is produced from the quark-antiquark or gluon-gluon initial state. To be observable, this invisible system must recoil against a visible particle, such as a high-energy jet of particles (a "mono-jet") or a photon (a "mono-photon").
- **Signature:** The key signature is a large amount of "missing transverse energy" (MET). In the plane perpendicular to the colliding beams, the initial momentum is zero. Therefore, the vector sum of the momenta of all visible final-state particles should also be zero. If a significant momentum imbalance is detected, it implies the presence of invisible particles that have escaped the detector.
- **Detection:** The experiment searches for events with a single, high-momentum jet or photon and a large amount of MET.
- **Backgrounds:** The main challenge is to distinguish this signal from Standard Model processes that can produce similar signatures, such as the production of a Z boson that decays to neutrinos (which are also invisible). This requires a precise understanding and modeling of all possible background sources.







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References

- 1. LHC Experimental Results and Future Prospects [inis.iaea.org]
- 2. Interview with Marumi Kado on the Future of Particle Physics [mpg.de]
- 3. Future Circular Collider (FCC) | acceleratingnews.web.cern.ch [acceleratingnews.eu]
- 4. Home | Future Circular Collider [fcc.web.cern.ch]
- 5. Future Circular Collider - Wikipedia [en.wikipedia.org]
- 6. conference.ippp.dur.ac.uk [conference.ippp.dur.ac.uk]
- 7. Future Circular Collider (FCC) - Istituto Nazionale di Fisica Nucleare [infn.it]
- 8. grokipedia.com [grokipedia.com]
- 9. Physics at 100 TeV | EP News [ep-news.web.cern.ch]
- 10. A transformative leap in physics: ATLAS results from LHC Run 2 | ATLAS Experiment at CERN [atlas.cern]
- 11. Basics of particle physics [mpg.de]
- 12. Searches for Supersymmetry (SUSY) at the Large Hadron Collider [arxiv.org]
- 13. vyzkumne-infrastruktury.cz [vyzkumne-infrastruktury.cz]
- 14. research.birmingham.ac.uk [research.birmingham.ac.uk]
- 15. arxiv.org [arxiv.org]
- 16. researchgate.net [researchgate.net]
- 17. Breaking new ground in the search for dark matter | CERN [home.cern]
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